Technical Support Center: Analysis of Ethyl Allyl Disulfide by NMR

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Compound of Interest

Compound Name:	*Ethyl allyl disulfide*
CAS No.:	*72437-63-9*
Cat. No.:	*B1594983*

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Welcome to the technical support center for the analysis of **ethyl allyl disulfide**. This guide is designed for researchers, scientists, and drug development professionals who utilize Nuclear Magnetic Resonance (NMR) spectroscopy for the quality control and characterization of this compound. Here, you will find in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed experimental protocols to address common challenges encountered during sample analysis. Our approach is rooted in explaining the causal relationships behind experimental observations to empower you to interpret your spectra with confidence.

The Challenge of Unsymmetrical Disulfides

Ethyl allyl disulfide is an unsymmetrical disulfide, meaning it is composed of two different alkyl groups (an ethyl group and an allyl group) bridged by a disulfide bond (-S-S-). The synthesis of such molecules often presents a purity challenge. Side reactions, including homocoupling and disproportionation, can lead to a mixture of the desired product along with symmetrical disulfides (diethyl disulfide and diallyl disulfide)[1]. Furthermore, the reaction may produce related mono-, tri-, and even higher polysulfides. Distinguishing these closely related structures is paramount for accurate characterization and quality control, and NMR is the primary analytical tool for this purpose.

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Part 1: Predicted NMR Spectrum of Pure **Ethyl Allyl Disulfide**

A definitive, published, high-resolution NMR spectrum for pure **ethyl allyl disulfide** is not readily available in common databases. However, we can construct a highly accurate prediction based on the known chemical shifts of its constituent parts, diallyl disulfide and diethyl disulfide. This predictive approach is a cornerstone of spectral interpretation.

The structure and numbering for assignment are as follows:

Structure of **Ethyl Allyl Disulfide** with Atom Numbering for NMR Assignment.

Predicted ^{1}H NMR Spectrum (in $CDCl_3$, 400 MHz)

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Position #	Group	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration	Rationale and Expert Notes
1	CH_3	~1.30	Triplet (t)	3H	The methyl protons are coupled to the two protons of the adjacent CH_2 group (2). The chemical shift is typical for a methyl group attached to a methylene that is bonded to sulfur.
2	-S-CH_2-	~2.70	Quartet (q)	2H	These methylene protons are coupled to the three protons of the methyl group (1). Their position is downfield due to the deshielding effect of the adjacent sulfur atom.
3	-S-CH_2-	~3.35	Doublet (d)	2H	These allylic protons are

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					coupled to the single vinyl proton (4). The disulfide bridge shifts this signal significantly downfield compared to a simple allyl sulfide.
4	=CH-	~5.75 - 5.90	Multiplet (ddt)	1H	This proton is coupled to the terminal vinyl protons (5, cis and trans) and the allylic protons (3). This complex splitting pattern is characteristic of the allyl group.
5	$=CH_2$	~5.15 - 5.30	Multiplet (m)	2H	The two terminal vinyl protons are diastereotopic and will appear as two distinct signals, each coupled to the vinyl proton (4).

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They often present as two separate multiplets or a complex multiplet.

Predicted ^{13}C NMR Spectrum (in $CDCl_3$, 100 MHz)

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Position #	Group	Predicted Chemical Shift (ppm)	Rationale and Expert Notes
1	CH_3	~14.5	Standard chemical shift for a terminal methyl group in an ethyl chain attached to a heteroatom.
2	-S-CH_2-	~34.0	The carbon is deshielded by the sulfur atom. This value is interpolated from the known shift in diethyl disulfide.
3	-S-CH_2-	~42.0	This allylic carbon is significantly deshielded by the disulfide. Its shift is expected to be very similar to that in diallyl disulfide[2].
4	=CH-	~133.5	Typical chemical shift for an internal sp^2-hybridized carbon in a terminal alkene.
5	=CH_2	~118.5	Typical chemical shift for a terminal sp^2-hybridized carbon in an alkene.

Part 2: Troubleshooting Guide & FAQs

This section addresses the most common issues and questions that arise during the NMR analysis of **ethyl allyl disulfide**.

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Frequently Asked Questions (FAQs)

Q1: What are the most common impurities I should expect to see in my sample?

- A1: The most common impurities arise from the synthesis process. Synthesis of unsymmetrical disulfides is often accompanied by the formation of symmetrical side products[1]. Therefore, you should primarily look for:
  - Diallyl Disulfide: Formed by the homocoupling of two allyl fragments.
  - Diethyl Disulfide: Formed by the homocoupling of two ethyl fragments.
  - Diallyl Trisulfide (and higher polysulfides): Often formed if elemental sulfur is present or under certain reaction conditions[3].
  - Unreacted Starting Materials: Such as ethyl mercaptan or an allyl halide (e.g., allyl chloride).
  - Ethyl Allyl Sulfide: The monosulfide analogue, which can be a byproduct of some synthetic routes.

Common Impurities in **Ethyl Allyl Disulfide** Analysis.

Q2: I see extra peaks in the allyl region (~5.0-6.0 ppm and ~3.4 ppm). What could they be?

- A2: This is a classic sign of contamination with diallyl disulfide or diallyl trisulfide. The ^{1}H NMR signals for the allyl groups in diallyl disulfide and diallyl trisulfide are nearly identical to each other and very similar to those in **ethyl allyl disulfide**[3].
  - Diallyl Disulfide: Look for a doublet at ~3.3-3.4 ppm. If this peak integrates to more than 2 protons relative to your ethyl group signals, you likely have diallyl disulfide impurity.
  - Diallyl Trisulfide: This impurity is notoriously difficult to distinguish from diallyl disulfide by ^{1}H NMR alone[3]. The chemical shifts are almost identical. If you suspect polysulfides, techniques like Mass Spectrometry (MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) are necessary for confirmation.

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Q3: My ^1H NMR spectrum has a quartet around 2.5 ppm and a triplet around 1.2 ppm that don't belong to the product. What are they?

- A3: These signals are characteristic of diethyl disulfide. The quartet (~2.7 ppm) and triplet (~1.3 ppm) arise from the ethyl group (-S-CH_2-CH_3). If the integration of these peaks does not match a 2:3 ratio with the main ethyl signals of your product, you have this symmetrical disulfide as an impurity.

Q4: There's a sharp singlet in my spectrum. What could it be?

- A4: A sharp singlet is often from a contaminant that has only one type of proton and no adjacent protons to couple with. Check for common laboratory solvents like:
  - Acetone: ~2.17 ppm in $CDCl_3$
  - Dichloromethane: ~5.30 ppm in $CDCl_3$
  - Water (H_2O): Typically a broad singlet, but can be sharper. Its chemical shift is highly variable (~1.56 ppm in $CDCl_3$ but can move depending on concentration and temperature).
  - Refer to established tables of NMR impurities for a comprehensive list.

Troubleshooting Unexpected NMR Results

Issue 1: The integration of my ethyl group (quartet:triplet) is not 2:3.

- Cause & Solution:
  - Impurity Overlap: It is highly likely that another signal is overlapping with either the quartet or the triplet. The most probable culprit is the quartet from diethyl disulfide impurity overlapping with the product's ethyl quartet.
  - Phasing Error: Improper phasing of the spectrum can distort the baseline and lead to inaccurate integration. Re-process the spectrum and carefully phase the peaks.
  - Poor Shimming: A poorly shimmed magnet results in broad and distorted peaks, which are difficult to integrate accurately. Ensure the instrument is well-shimmed before acquisition.

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Issue 2: My peaks in the allyl region are not well-resolved.

- Cause & Solution:
  - Low Magnetic Field Strength: A lower field spectrometer (e.g., 60 MHz) may not have sufficient resolution to separate the complex multiplets of the allyl group. If possible, run the sample on a higher field instrument (≥300 MHz).
  - Viscous Sample: A sample that is too concentrated can be viscous, leading to broader lines and loss of resolution. Dilute your sample and re-acquire the spectrum.
  - Paramagnetic Impurities: Traces of paramagnetic metals can cause significant line broadening. This is less common but can be resolved by filtering the sample through a small plug of silica or celite.

Issue 3: I see a broad peak that disappears when I add a drop of D_2O.

- Cause & Solution:
  - This is the definitive test for an exchangeable proton, such as from water (H_2O) or residual alcohol from a purification step. The deuterium from D_2O exchanges with the proton, making it invisible in the ^1H NMR spectrum. This is a useful technique for confirming the identity of water or alcohol peaks.

Part 3: Experimental Protocols & Data Tables

Protocol 1: Standard NMR Sample Preparation

Objective: To prepare a high-quality NMR sample of **ethyl allyl disulfide** for ^1H and ^{13}C analysis, minimizing common sources of error.

Materials:

- **Ethyl allyl disulfide** sample (5-25 mg for ^1H, 20-50 mg for ^{13}C)
- Deuterated solvent (e.g., Chloroform-d, $CDCl_3$, >99.8% D)
- NMR tube (clean, dry, high-precision)

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- Pasteur pipette and glass wool or a syringe filter (0.45 µm)
- Vial and cap

Procedure:

- Weigh the Sample: Accurately weigh 5-25 mg of your **ethyl allyl disulfide** sample into a clean, dry vial. For ^{13}C NMR, a higher concentration is recommended.
- Add Solvent: Add approximately 0.6-0.7 mL of $CDCl_3$ to the vial. The final sample height in the NMR tube should be about 4-5 cm.
- Dissolve and Mix: Cap the vial and gently swirl to ensure the sample is fully dissolved.
- Filter the Sample: This is a critical step to remove any particulate matter which can ruin the magnetic field homogeneity and broaden your signals.
  - Place a small, tight plug of glass wool into a Pasteur pipette.
  - Filter the solution directly from the vial into the NMR tube. Do not use cotton wool, as solvents can leach impurities from it.
- Cap and Label: Cap the NMR tube securely and label it clearly.
- Acquire Spectrum: Insert the sample into the spectrometer. Ensure proper locking and shimming before acquiring the data.

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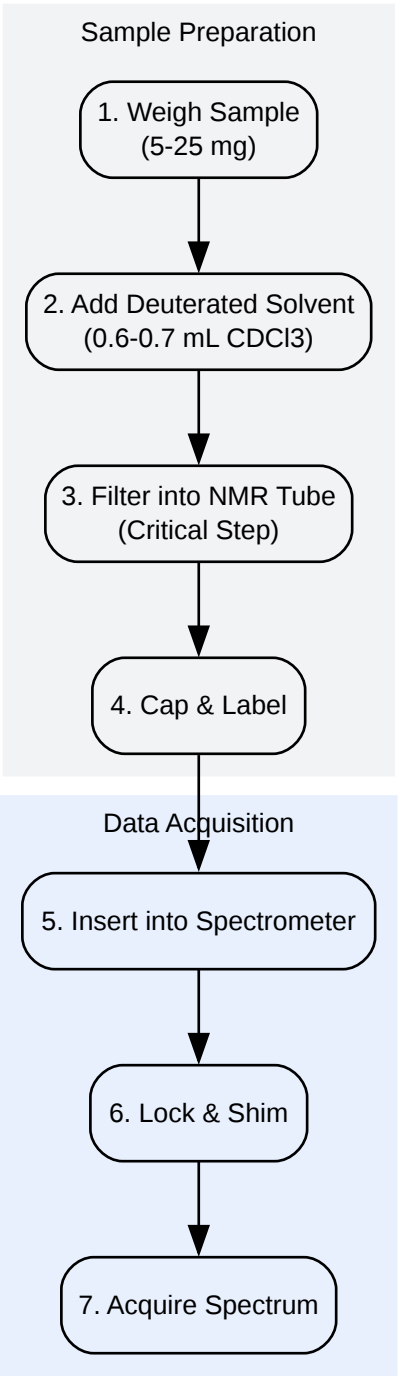

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Workflow for NMR Sample Preparation and Data Acquisition.

Data Summary: Chemical Shifts of **Ethyl Allyl Disulfide** and Common Impurities

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The following table summarizes the approximate ^{1}H NMR chemical shifts (in $CDCl_3$) for **ethyl allyl disulfide** and its most probable impurities. Use this table as a reference to identify peaks in your spectrum.

Compound	Structure	CH_3-CH_2-S-	-S-CH_2-CH_3	-S-CH_2-CH=	=CH-	$=CH_2$
Ethyl Allyl Disulfide (Predicted)	$CH_3CH_2SSCH_2CH=CH_2$	~1.30 (t)	~2.70 (q)	~3.35 (d)	~5.80 (m)	~5.20 (m)
Diethyl Disulfide	$CH_3CH_2SSCH_2CH_3$	~1.28 (t)	~2.68 (q)	-	-	-
Diallyl Disulfide	$CH_2=CHCH_2SSCH_2CH=CH_2$	-	-	~3.31 (d)	~5.78 (m)	~5.15 (m)
Diallyl Trisulfide	$CH_2=CHCH_2SSSCH_2CH=CH_2$	-	-	~3.48 (d)	~5.80 (m)	~5.18 (m)
Ethyl Allyl Sulfide (Predicted)	$CH_3CH_2SCH_2CH=CH_2$	~1.25 (t)	~2.50 (q)	~3.15 (d)	~5.80 (m)	~5.10 (m)

Note: Chemical shifts are approximate and can vary slightly based on concentration, temperature, and solvent.

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